

Comparative study of Kushenol C and other Sophora flavescens flavonoids

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Kushenol C

Cat. No.: B3030866

[Get Quote](#)

A Comparative Guide to **Kushenol C** and Other Flavonoids from *Sophora flavescens*

Introduction

Sophora flavescens, a perennial herb known in traditional Chinese medicine as "Ku Shen," is a rich source of bioactive compounds, primarily alkaloids and flavonoids.[1][2][3][4] Among these, prenylated flavonoids have garnered significant attention from researchers for their potent pharmacological activities, including anti-inflammatory, antioxidant, and antitumor effects.[3][5] This guide provides a comparative analysis of **Kushenol C**, a prominent prenylated flavonoid from *Sophora flavescens*, and other flavonoids isolated from the same plant. The comparison focuses on their biological performance, supported by experimental data, and details the underlying mechanisms of action and experimental protocols for their evaluation.

Comparative Biological Activities

The flavonoids derived from *Sophora flavescens* exhibit a wide range of biological activities. This section compares **Kushenol C** with other flavonoids from the plant, focusing on anti-inflammatory, antioxidant, and anticancer properties.

Anti-inflammatory Activity

Many flavonoids from *Sophora flavescens* demonstrate significant anti-inflammatory effects.[6] **Kushenol C** has been shown to dose-dependently suppress the production of several key inflammatory mediators.[7][8] A comparative study on the inhibition of nitric oxide (NO)

production in lipopolysaccharide (LPS)-stimulated RAW264.7 macrophage cells provides a basis for comparing the anti-inflammatory potency of various flavonoids from this plant.

Table 1: Comparison of Anti-inflammatory Activity of Sophora flavescens Flavonoids

Compound	Assay	Target/Cell Line	IC50 Value (μM)	Reference
Kushenol C	BACE1 Inhibition	Enzyme Assay	5.45	[9]
Kushenol C	NO Production	RAW264.7	~25-50 (Effective Conc.)	[7][8]
Various Flavonoids	NO Production	RAW264.7	4.6 ± 1.1 to 14.4 ± 0.4	[10]
Sophoraflavanone G	NO Production	RAW264.7	Not specified	[6]
Leachianone A	NO Production	RAW264.7	Not specified	[6]

| Maackiain | NO Production | RAW264.7 | Not specified |[6] |

Note: Direct IC50 values for NO production by **Kushenol C** were not explicitly stated in the provided abstracts, but its effective concentration was demonstrated.

Antioxidant Activity

Kushenol C exhibits potent antioxidant properties by upregulating the endogenous antioxidant defense system.[7][11][12] It protects against oxidative stress by activating the Akt/Nrf2 signaling pathway.[7][12] One study reported that **Kushenol C** possesses greater antioxidant activities compared to other prenylated flavonoids such as kushenol A, 8-prenylkaempferol, formononetin, and 8-prenylnaringenin.[12]

Table 2: Comparison of Antioxidant Activity of Sophora flavescens Flavonoids

Compound	Assay	Cell Line	Key Findings	Reference
Kushenol C	tBHP-induced oxidative stress	HaCaT cells	Upregulates Nrf2 and Akt, preventing DNA damage and cell death. [7][8]	[7][8]
Kushenol C	tBHP-induced oxidative stress	HepG2 cells	Reduces cell death, apoptosis, and ROS generation.[12]	[12]

| **Kushenol C** vs. Others | ROS generation | Liver cell line | Greater antioxidant activity than Kushenol A, 8-prenylkaempferol, formononetin, and 8-prenylnaringenin.[12] |[12] |

Anticancer Activity

Several flavonoids from *Sophora flavescens* have demonstrated significant antiproliferative and cytotoxic effects against various cancer cell lines. Kushenol Z, a novel flavonoid, was found to have potent cytotoxicity against non-small-cell lung cancer (NSCLC) cells, comparable to sophoraflavanone G and kushenol A.[13]

Table 3: Comparison of Anticancer Activity of *Sophora flavescens* Flavonoids

Compound	Cell Line	Activity	IC50 Value (μM)	Reference
Kushenol Z	A549 (NSCLC)	Cytotoxicity	Not specified	[13]
Sophoraflavanone G	A549 (NSCLC)	Cytotoxicity	Not specified	[13]
Kushenol A	A549 (NSCLC)	Cytotoxicity	Not specified	[13]

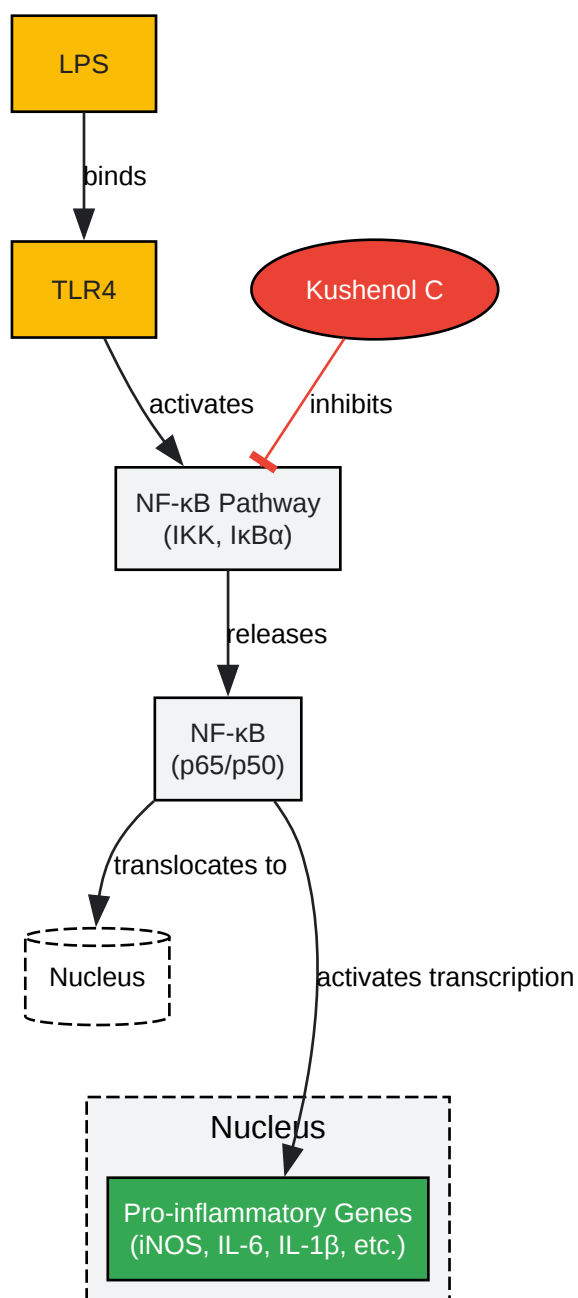
| Various Flavonoids | HepG2 | Antiproliferative | 0.46 ± 0.1 to 48.6 ± 0.8 |[10] |

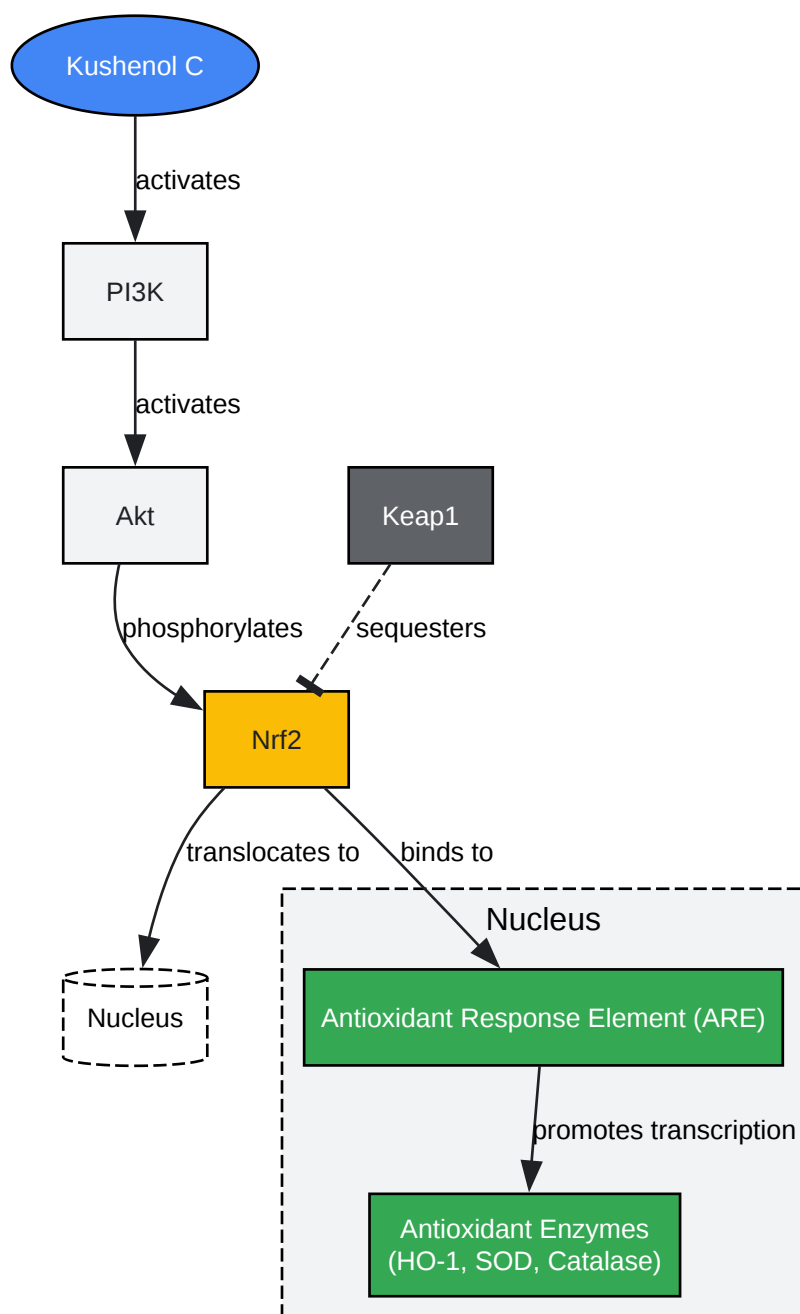
Signaling Pathways

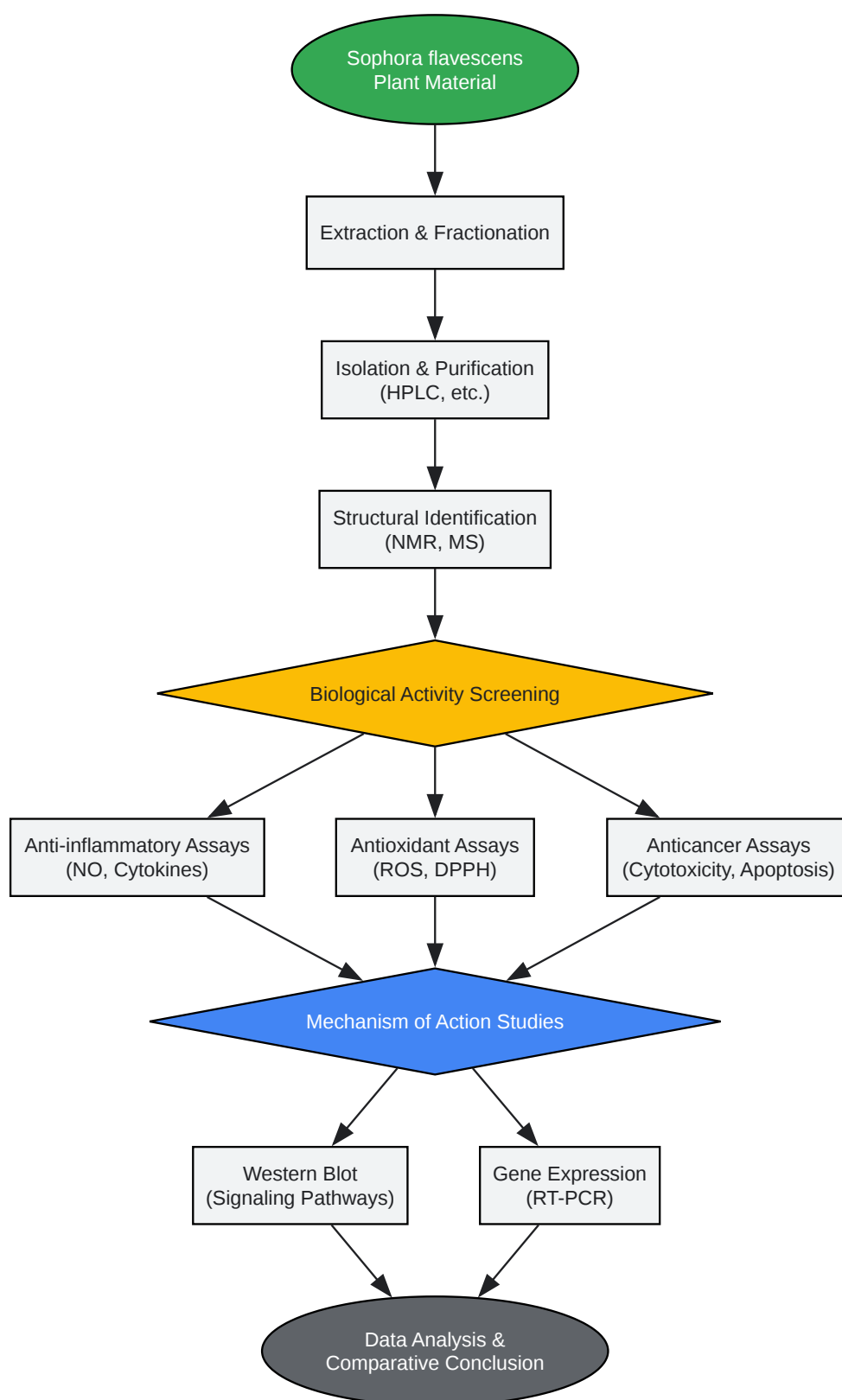
The biological activities of **Kushenol C** and other flavonoids are mediated through the modulation of specific intracellular signaling pathways.

Kushenol C Anti-inflammatory Signaling

Kushenol C exerts its anti-inflammatory effects by inhibiting the activation of key transcription factors involved in the inflammatory response, such as NF- κ B, STAT1, and STAT6.^{[7][9][11]} This leads to a downstream reduction in the expression of pro-inflammatory genes like iNOS and various cytokines.^[7]







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Phytochemistry and biological properties of isoprenoid flavonoids from *Sophora flavescens* Ait - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. worldscientific.com [worldscientific.com]
- 4. researchgate.net [researchgate.net]
- 5. worldscientific.com [worldscientific.com]
- 6. The anti-inflammatory activity of flavonoids and alkaloids from *Sophora flavescens* alleviates psoriasiform lesions: Prenylation and methoxylation beneficially enhance bioactivity and skin targeting - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. mdpi.com [mdpi.com]
- 8. researchgate.net [researchgate.net]
- 9. medchemexpress.com [medchemexpress.com]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. Kushenol C Prevents Tert-Butyl Hydroperoxide and Acetaminophen-Induced Liver Injury [mdpi.com]
- 13. A Novel Flavonoid Kushenol Z from *Sophora flavescens* Mediates mTOR Pathway by Inhibiting Phosphodiesterase and Akt Activity to Induce Apoptosis in Non-Small-Cell Lung Cancer Cells - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Comparative study of Kushenol C and other *Sophora flavescens* flavonoids]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3030866#comparative-study-of-kushenol-c-and-other-sophora-flavescens-flavonoids]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com